

An In-depth Technical Guide to 2-ethoxy-N-(2-ethoxyethyl)ethanamine

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Compound of Interest

Compound Name: *Bis(2-ethoxyethyl)amine*

CAS No.: 124-21-0

Cat. No.: B087016

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of 2-ethoxy-N-(2-ethoxyethyl)ethanamine, a secondary amine with significant potential in chemical synthesis and pharmaceutical development. We will delve into its chemical identity, properties, synthesis, applications, and analytical methods for its characterization.

Chemical Identity: IUPAC Name and Synonyms

The unequivocally correct nomenclature for this compound under the International Union of Pure and Applied Chemistry (IUPAC) system is 2-ethoxy-N-(2-ethoxyethyl)ethanamine.^[1] However, in laboratory and commercial settings, it is frequently referred to by a variety of synonyms. A clear understanding of these common names is crucial for effective literature searches and chemical sourcing.

Common Synonyms:

- **Bis(2-ethoxyethyl)amine**^[1]

- **N,N-Bis(2-ethoxyethyl)amine**
- 2,2'-Diethoxydiethylamine
- 3,9-Dioxa-6-azaundecane[1]

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its application in research and development. Below is a summary of the key properties of 2-ethoxy-N-(2-ethoxyethyl)ethanamine.

Property	Value	Source
Molecular Formula	C ₈ H ₁₉ NO ₂	[1]
Molecular Weight	161.24 g/mol	[1]
Appearance	Colorless liquid	[2]
Melting Point	-50 °C	[3]
Boiling Point	200 °C	[3]
Density	0.89 g/cm ³	[3]
Refractive Index	1.42	[3]
Solubility	Completely miscible in water	[4]

Synthesis of 2-ethoxy-N-(2-ethoxyethyl)ethanamine

The synthesis of 2-ethoxy-N-(2-ethoxyethyl)ethanamine can be approached through several synthetic routes. An industrially relevant method involves the catalytic amination of 2-ethoxyethanol.[5] Below, we outline a plausible laboratory-scale protocol based on this approach, as well as an alternative strategy via reductive amination.

Catalytic Amination of 2-Ethoxyethanol

This method involves the reaction of 2-ethoxyethanol with ammonia in the presence of a catalyst and hydrogen gas. The primary product is 2-ethoxyethylamine, with **bis(2-**

ethoxyethyl)amine formed as a secondary product.[5]

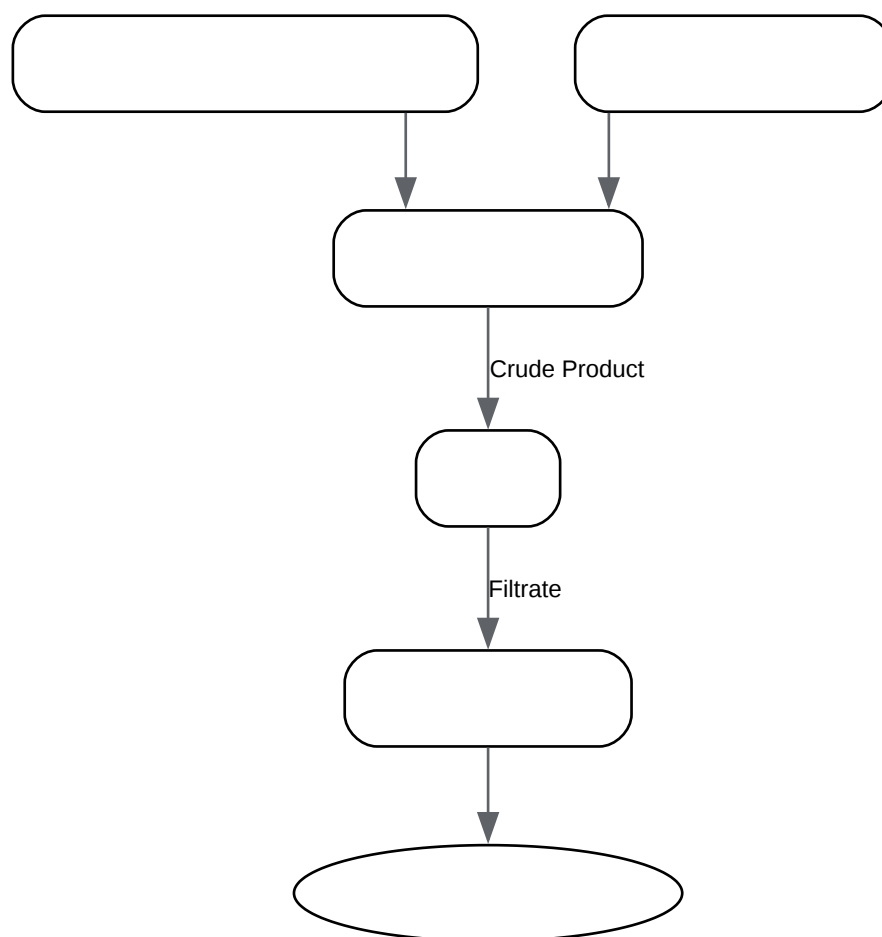
Reaction:



Experimental Protocol:

- **Catalyst Preparation:** A suitable hydrogenation catalyst (e.g., a supported copper-cobalt catalyst) is placed in a high-pressure reactor.
- **Reaction Setup:** The reactor is charged with 2-ethoxyethanol and sealed.
- **Reaction Conditions:** The reactor is purged with nitrogen and then pressurized with ammonia and hydrogen gas. The reaction mixture is heated to a specified temperature (e.g., 150-250 °C) and stirred.
- **Work-up and Purification:** After the reaction is complete, the reactor is cooled, and the pressure is released. The crude product mixture is filtered to remove the catalyst. The filtrate is then subjected to fractional distillation to separate the desired **bis(2-ethoxyethyl)amine** from unreacted starting materials and the primary amine product.

Diagram of Catalytic Amination Workflow:



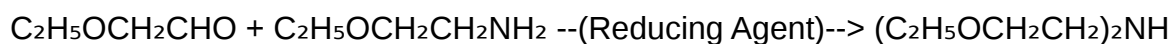
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Caption: Workflow for the synthesis of **bis(2-ethoxyethyl)amine** via catalytic amination.

Reductive Amination

An alternative laboratory synthesis involves the reductive amination of 2-ethoxyethoxyacetaldehyde with 2-ethoxyethylamine. This method offers high selectivity and is often performed under milder conditions than catalytic amination.[6][7][8][9]

Reaction:



Experimental Protocol:

- **Imine Formation:** 2-ethoxyethoxyacetaldehyde and 2-ethoxyethylamine are dissolved in a suitable solvent (e.g., methanol or dichloromethane) to form the intermediate imine.
- **Reduction:** A reducing agent, such as sodium borohydride or sodium triacetoxyborohydride, is added portion-wise to the reaction mixture.^[10]
- **Quenching and Work-up:** The reaction is quenched by the addition of water or a dilute acid. The product is then extracted with an organic solvent.
- **Purification:** The organic layer is dried over an anhydrous salt (e.g., MgSO₄), filtered, and the solvent is removed under reduced pressure. The crude product can be further purified by distillation or chromatography.

Applications in Drug Development

Secondary amines, such as **bis(2-ethoxyethyl)amine**, are valuable building blocks in medicinal chemistry. Their utility stems from their ability to serve as scaffolds for the synthesis of more complex molecules with diverse biological activities. While direct applications of **bis(2-ethoxyethyl)amine** in marketed drugs are not extensively documented, its structural motifs are present in various pharmacologically active compounds.

For instance, related structures like phenoxy ethyl aminopyrimidines and quinazolines, which can be synthesized from intermediates containing the ethoxyethyl amine moiety, have shown promise as bactericidal, insecticidal, and acaricidal agents.^[11] Furthermore, derivatives of structurally similar compounds like bis(2-aminoethyl)amine have been investigated for their cytotoxic effects against cancer cell lines.^[12] This suggests that **bis(2-ethoxyethyl)amine** could serve as a precursor for the synthesis of novel therapeutic agents.

Safety and Handling

Bis(2-ethoxyethyl)amine is classified as a corrosive substance that can cause severe skin burns and eye damage.^[1] Therefore, appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.[1]
- H318: Causes serious eye damage.[1]

In case of exposure, immediate medical attention is required. For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Analytical Methods for Quality Control

Ensuring the purity and identity of starting materials is a critical aspect of drug development. The following analytical techniques are suitable for the characterization and quality control of **bis(2-ethoxyethyl)amine**.

Gas Chromatography-Mass Spectrometry (GC-MS)

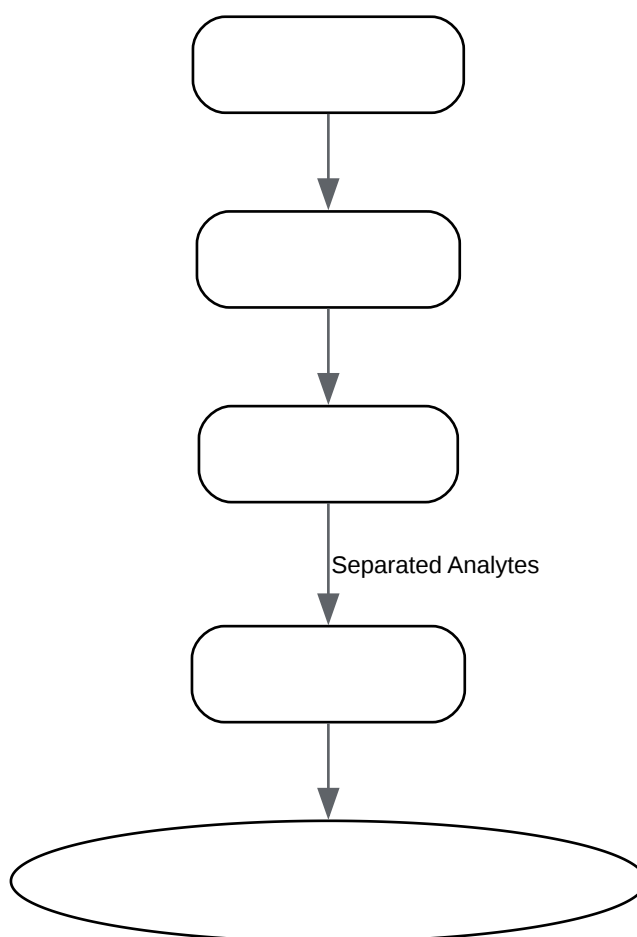
GC-MS is a powerful technique for assessing the purity of volatile compounds like **bis(2-ethoxyethyl)amine** and for identifying any impurities.

Experimental Protocol:

- Sample Preparation: A dilute solution of the sample is prepared in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- GC Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
 - Injector Temperature: 250 °C.
 - Oven Program: A temperature gradient is typically used, for example, starting at 50 °C and ramping up to 280 °C.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Mass Range: A scan range of m/z 40-400 is generally sufficient.

- **Data Analysis:** The retention time of the main peak is used for identification (by comparison to a standard), and the peak area is used for quantification of purity. The mass spectrum of the peak can be compared to a library database for confirmation of identity.

Diagram of GC-MS Analytical Workflow:



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Caption: Workflow for the purity analysis of **bis(2-ethoxyethyl)amine** using GC-MS.

High-Performance Liquid Chromatography (HPLC)

For less volatile impurities or for quantitative analysis without the need for high temperatures, reversed-phase HPLC with UV or mass spectrometric detection can be employed.

Experimental Protocol:

- Sample Preparation: A solution of the sample is prepared in the mobile phase.
- HPLC Conditions:
 - Column: A C18 reversed-phase column.
 - Mobile Phase: A gradient of water (with an additive like formic acid or ammonium acetate) and a polar organic solvent (e.g., acetonitrile or methanol).
 - Flow Rate: Typically 0.5-1.5 mL/min.
 - Detection: UV detection at a low wavelength (e.g., 210 nm) or a mass spectrometer.
- Data Analysis: The purity is determined by comparing the peak area of the analyte to the total area of all peaks in the chromatogram.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are indispensable tools for the structural confirmation of **bis(2-ethoxyethyl)amine**.

- ^1H NMR: The proton NMR spectrum will show characteristic signals for the ethyl groups (a triplet and a quartet), the methylene groups adjacent to the oxygen atoms (a triplet), and the methylene groups adjacent to the nitrogen atom (a triplet). The integration of these signals will correspond to the number of protons in each environment.[\[13\]](#)
- ^{13}C NMR: The carbon NMR spectrum will show distinct peaks for each unique carbon atom in the molecule.[\[1\]](#)

Conclusion

2-ethoxy-N-(2-ethoxyethyl)ethanamine is a versatile secondary amine with a range of potential applications, particularly as a building block in the synthesis of novel compounds for pharmaceutical and other industries. A thorough understanding of its properties, synthesis, and analytical characterization is essential for its effective use in research and development. This guide has provided a detailed overview of these key aspects to support the work of scientists and professionals in the field.

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